

Safe Handling and Disposal of Pigment Red 83: A Comprehensive Guide

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Compound of Interest

Compound Name: *Pigment red 83*

Cat. No.: *B563162*

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This document provides essential safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Pigment Red 83**. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for safe handling, and protocols for disposal to ensure a secure laboratory environment.

Physicochemical and Hazard Data

A summary of the key quantitative data and hazard information for **Pigment Red 83** is presented below. Understanding these properties is the first step in a safe handling protocol.

Property	Value	Reference(s)
Chemical Name	1,2-dihydroxy-9,10-dihydroanthracene-9,10-dione; 1,2-dihydroxyanthraquinone	[1][2]
CAS Number	104074-25-1	[3][4][5]
Physical State	Yellow solid substance or red powder	[1][6]
Molecular Formula	C ₁₄ H ₈ O ₄	[3]
Molecular Weight	240.21 g/mol	[3]
Melting Point	289-290 °C	[1]
Boiling Point	430 °C	[1]
Water Solubility	0.483 mg/L (at 20 °C)	[1]
Self-Ignition Temperature	>400 °C	[1]
Hazards	May be harmful if swallowed (Acute Tox. 4, H302). Causes skin irritation (Skin Irrit. 2, H315). Causes serious eye irritation (Eye Irrit. 2, H319). May cause an allergic skin reaction (Skin Sens. 1, H317). Risk of dust explosion.	[1][6][7][8]

Operational Plan: Handling and Personal Protective Equipment (PPE)

Adherence to the following step-by-step operational plan is mandatory for all personnel handling **Pigment Red 83**. The primary goal is to minimize exposure and mitigate any potential risks.

Engineering Controls and Preparation

- Ventilation: Always handle **Pigment Red 83** in a well-ventilated area.[\[6\]](#) A chemical fume hood or an area with appropriate exhaust ventilation is required where dust may be formed.[\[9\]](#)[\[10\]](#)
- Electrostatic Discharge: Take precautionary measures against static discharge, as there is a risk of dust explosion.[\[7\]](#)[\[8\]](#) Ensure all equipment is properly grounded.
- Emergency Equipment: Ensure an eye wash station and safety shower are readily accessible. A fire extinguisher suitable for powder fires (e.g., dry chemical, CO₂) should be available.[\[7\]](#)[\[11\]](#)

Required Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential for comprehensive protection.

PPE Category	Specification	Reference(s)
Eye and Face Protection	Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be required if there is a significant splash or dust generation risk.	[6] [7] [12]
Hand Protection	Wear suitable chemical-resistant gloves. Nitrile rubber gloves are a recommended option. Inspect gloves for integrity before each use.	[7] [12]
Body Protection	Wear a lab coat, overalls, or other impervious protective clothing to prevent skin contact. [7] [12]	
Respiratory Protection	If engineering controls are insufficient or if significant dust is generated, wear a NIOSH-approved respirator with a particulate filter. [6] [7] [13]	

Handling Protocol

- Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Weighing and Transfer: Conduct any weighing or transfer of the powder in a designated area with local exhaust ventilation or within a chemical fume hood to minimize dust generation.
- Avoid Incompatibilities: Keep **Pigment Red 83** away from strong acids, bases, and oxidizing agents to prevent discoloration or reaction.[\[7\]](#)
- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated location.[\[6\]](#)[\[8\]](#) Protect from sources of ignition.[\[8\]](#)[\[11\]](#)

Emergency and Disposal Plan

Accidental Release Measures

In the event of a spill, follow these procedures immediately:

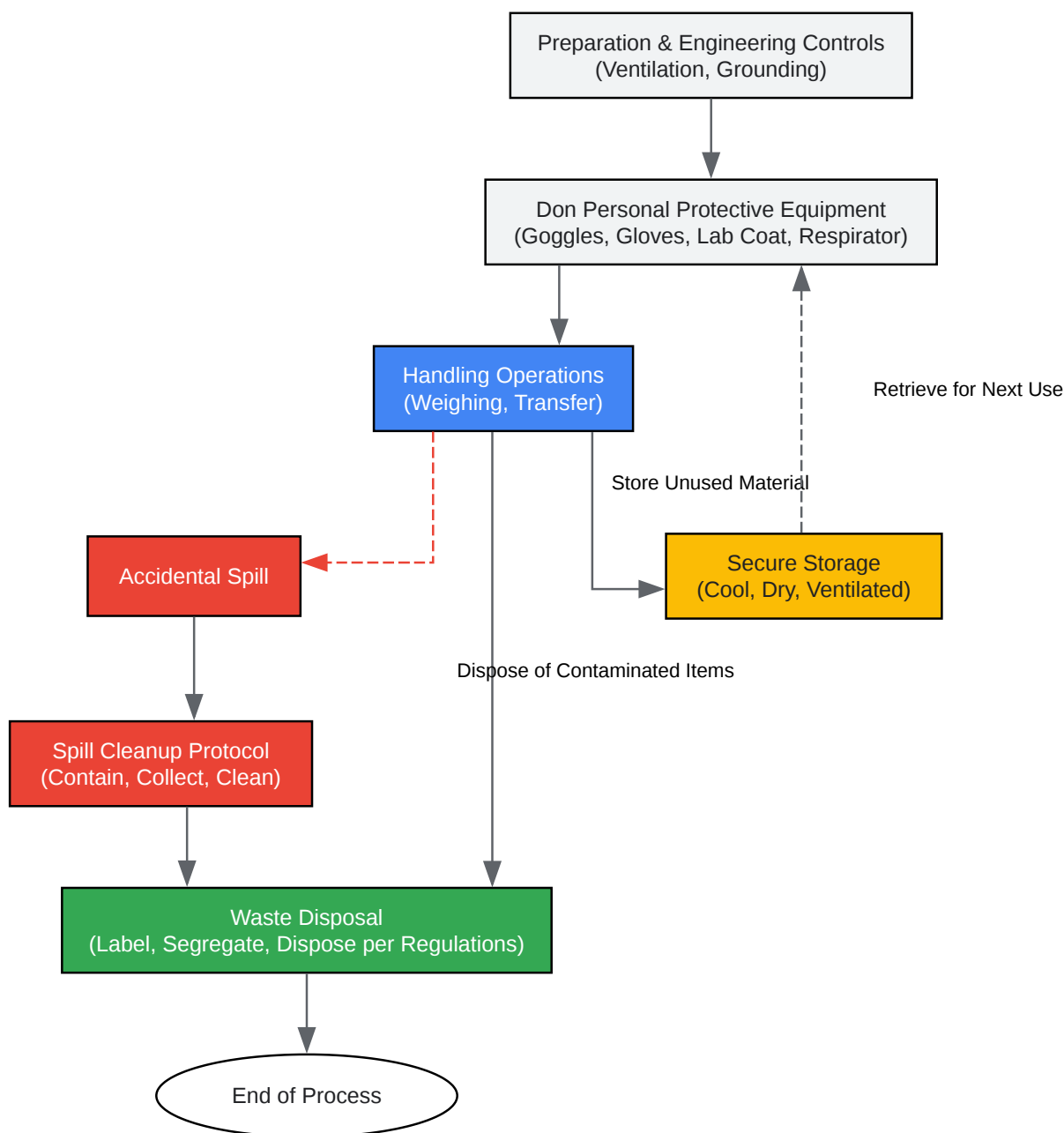
- Evacuate and Secure: Alert personnel in the immediate area and restrict access.
- Personal Protection: Ensure you are wearing the appropriate PPE before attempting to clean the spill.
- Containment: Prevent the spilled material from entering drains, surface waters, or soil.[\[7\]](#)[\[8\]](#)
- Cleanup:
 - Carefully collect the spilled solid material mechanically (e.g., with a scoop or brush).[\[7\]](#)[\[11\]](#)
 - Avoid generating dust during cleanup.[\[6\]](#)[\[13\]](#)
 - Place the collected material into a suitable, labeled container for waste disposal.[\[11\]](#)
 - Clean the spill area thoroughly with warm water and a cleaning agent.[\[7\]](#)

Waste Disposal Protocol

- Containerization: All waste containing **Pigment Red 83**, including contaminated PPE and cleanup materials, must be collected in a clearly labeled, sealed container.
- Regulatory Compliance: Dispose of the waste in accordance with all local, state, and federal regulations.[\[8\]](#)[\[9\]](#)
- Disposal Site: The material should be taken to a suitable and authorized waste disposal facility.[\[13\]](#) Do not discharge into the sewer system or the environment.[\[8\]](#)[\[9\]](#)

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Pigment Red 83**.



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Caption: Workflow for Handling **Pigment Red 83**.

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